

# What is L-Phenylalanine-13C9 and its chemical properties

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## Compound of Interest

Compound Name: *L-Phenylalanine-13C9*

Cat. No.: *B12061016*

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## L-Phenylalanine-13C9: A Technical Guide for Researchers

An in-depth technical guide for researchers, scientists, and drug development professionals on the chemical properties and applications of **L-Phenylalanine-13C9**.

**L-Phenylalanine-13C9** is a stable isotope-labeled version of the essential amino acid L-phenylalanine. In this molecule, all nine carbon atoms have been replaced with the heavy isotope, carbon-13 ( $^{13}\text{C}$ ). This isotopic enrichment makes it a powerful tool in a variety of research and drug development applications, particularly in the fields of metabolomics, proteomics, and pharmacokinetic studies. Its near-identical chemical and physical properties to the unlabeled L-phenylalanine allow it to be seamlessly integrated into biological systems, while its distinct mass facilitates its detection and quantification by mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

## Chemical Properties

**L-Phenylalanine-13C9** shares the same fundamental chemical structure as its unlabeled counterpart, with the key difference being the mass of its carbon atoms. This seemingly small change is the foundation of its utility in modern analytical techniques.

Property	Value	References
Chemical Formula	$^{13}\text{C}_9\text{H}_{11}\text{NO}_2$	[1]
Molecular Weight	175.12 g/mol	[2]
Appearance	Solid powder	[2]
Melting Point	270-275 °C (decomposes)	[2]
Isotopic Purity	Typically $\geq 98$ atom % $^{13}\text{C}$	[2]
Chiral Purity	Typically $\geq 97\%$	
CAS Number	439685-11-7	

## Applications in Research and Drug Development

The primary applications of **L-Phenylalanine- $^{13}\text{C}_9$**  stem from its utility as a tracer and an internal standard in analytical methodologies.

### Metabolic Flux Analysis

Stable isotope tracing is a powerful technique used to map and quantify the flow of atoms through metabolic pathways. By introducing **L-Phenylalanine- $^{13}\text{C}_9$**  into a biological system, researchers can track its incorporation into various downstream metabolites. This allows for the detailed investigation of metabolic reprogramming in diseases such as cancer and inherited metabolic disorders.

### Internal Standard for Mass Spectrometry

In quantitative mass spectrometry, an internal standard is a compound added to a sample in a known concentration to facilitate the accurate quantification of an analyte. **L-Phenylalanine- $^{13}\text{C}_9$**  is an ideal internal standard for the analysis of unlabeled L-phenylalanine due to its identical chemical behavior and chromatographic retention time, but distinct mass-to-charge ratio (m/z). This co-elution ensures that any variations in sample preparation or instrument response affect both the analyte and the internal standard equally, leading to highly accurate and precise quantification.

## Protein NMR Spectroscopy

Isotopically labeled amino acids are essential for protein structure and dynamics studies using NMR spectroscopy. Incorporating **L-Phenylalanine-13C9** into a protein of interest allows for the selective observation of phenylalanine residues, which can provide crucial information about protein folding, protein-ligand interactions, and conformational changes.

## Experimental Protocols

### Quantification of L-Phenylalanine in Human Plasma using LC-MS/MS with L-Phenylalanine-13C9 as an Internal Standard

This protocol describes the quantification of L-phenylalanine in human plasma using a protein precipitation method followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Materials:

- Human plasma samples
- **L-Phenylalanine-13C9** (Internal Standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Water (LC-MS grade)
- Microcentrifuge tubes
- LC-MS/MS system

Procedure:

- Sample Preparation:

- Thaw frozen human plasma samples on ice.
- To 50  $\mu$ L of plasma in a microcentrifuge tube, add 150  $\mu$ L of a methanol solution containing a known concentration of **L-Phenylalanine-13C9** (e.g., 100 ng/mL).
- Vortex the mixture for 30 seconds to precipitate proteins.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in 100  $\mu$ L of the initial mobile phase (e.g., 95:5 Water:Acetonitrile with 0.1% Formic Acid).
- LC-MS/MS Analysis:
  - Liquid Chromatography:
    - Column: A suitable C18 reversed-phase column.
    - Mobile Phase A: Water with 0.1% Formic Acid.
    - Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
    - Gradient: A linear gradient from 5% to 95% Mobile Phase B over several minutes.
    - Flow Rate: A typical flow rate for analytical LC.
    - Injection Volume: 5  $\mu$ L.
  - Tandem Mass Spectrometry:
    - Ionization Mode: Positive Electrospray Ionization (ESI+).
    - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both L-phenylalanine and **L-Phenylalanine-13C9**.

- Data Analysis:
  - Integrate the peak areas for the MRM transitions of both the analyte and the internal standard.
  - Calculate the peak area ratio of L-phenylalanine to **L-Phenylalanine-13C9**.
  - Construct a calibration curve by plotting the peak area ratio against the concentration of a series of L-phenylalanine standards.
  - Determine the concentration of L-phenylalanine in the plasma samples by interpolating their peak area ratios on the calibration curve.

## Stable Isotope Tracing in Cell Culture for Metabolic Flux Analysis

This protocol provides a general framework for a stable isotope tracing experiment using **L-Phenylalanine-13C9** in cultured cells.

Materials:

- Cultured cells of interest
- Standard cell culture medium
- L-Phenylalanine-free medium
- **L-Phenylalanine-13C9**
- Phosphate-buffered saline (PBS), ice-cold
- Methanol (80%), ice-cold
- Cell scrapers
- Microcentrifuge tubes
- LC-MS or GC-MS system

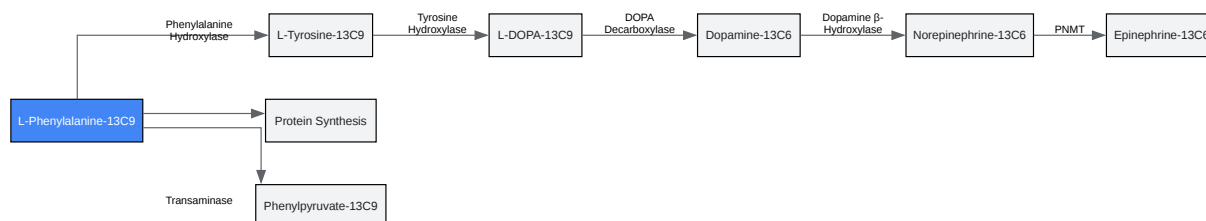
#### Procedure:

- Cell Culture and Labeling:
  - Culture cells to the desired confluency in standard medium.
  - Remove the standard medium and wash the cells twice with warm PBS.
  - Replace the medium with L-phenylalanine-free medium supplemented with a known concentration of **L-Phenylalanine-13C9**.
  - Incubate the cells for a time course determined by the specific metabolic pathway of interest.
- Metabolite Extraction:
  - Rapidly aspirate the labeling medium.
  - Wash the cells once with ice-cold PBS.
  - Quench metabolism by adding ice-cold 80% methanol.
  - Scrape the cells into the methanol and transfer the cell lysate to a microcentrifuge tube.
- Sample Processing:
  - Vortex the cell lysate thoroughly.
  - Centrifuge at 14,000 x g for 10 minutes at 4°C to pellet cell debris.
  - Transfer the supernatant containing the metabolites to a new tube.
  - Dry the metabolite extract under a vacuum or a stream of nitrogen.
- Analytical Analysis:
  - Reconstitute the dried metabolites in a suitable solvent for LC-MS or GC-MS analysis.

- Analyze the samples to determine the isotopic enrichment in downstream metabolites of phenylalanine.
- Data Analysis:
  - Correct the raw data for the natural abundance of  $^{13}\text{C}$ .
  - Calculate the fractional or molar percent enrichment of  $^{13}\text{C}$  in the metabolites of interest.
  - Use metabolic flux analysis software to model the data and quantify metabolic pathway fluxes.

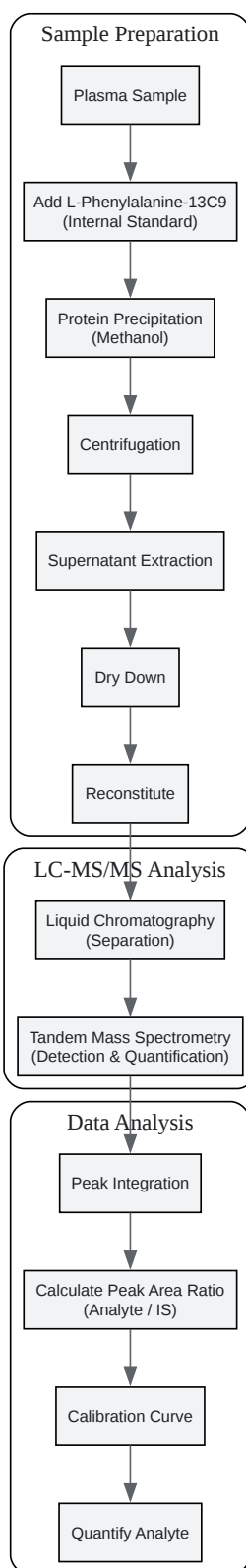
## Visualizations

The following diagrams illustrate key concepts and workflows related to the use of **L-Phenylalanine- $^{13}\text{C}_9$** .



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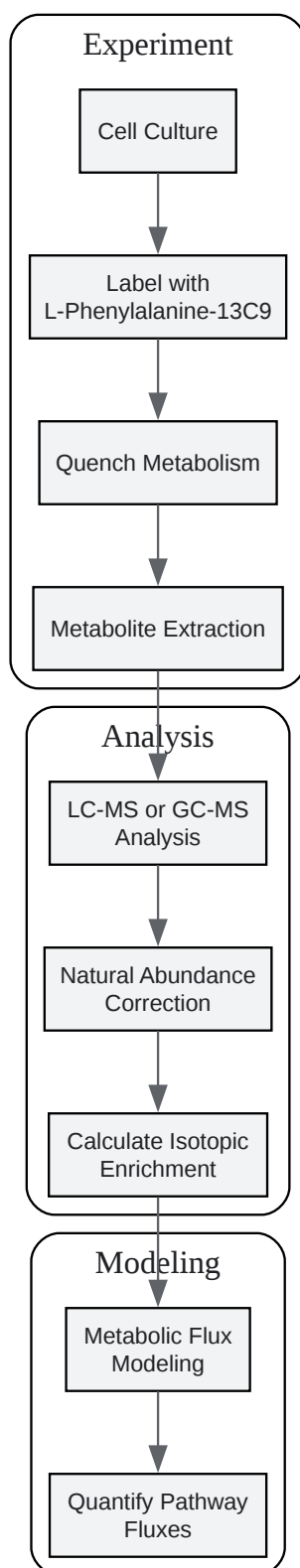
**Caption:** Metabolic fate of **L-Phenylalanine- $^{13}\text{C}_9$** .



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**Caption:** Workflow for LC-MS/MS quantification.





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**Caption:** Workflow for Metabolic Flux Analysis.

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